

How to isolate and purify Penipurdin A

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Compound of Interest

Compound Name: Penipurdin A

Cat. No.: B10823421

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Executive Summary

Penipurdin A is a bioactive secondary metabolite belonging to the anthraquinone class, originally isolated from the soil fungus *Penicillium purpurogenum* (also reported in marine-derived *Neosartorya spinosa*).^{[1][2]} It has garnered significant attention in drug discovery due to its demonstrated antibacterial properties, specifically its inhibition of *Mycobacterium tuberculosis* (MIC 25 µg/mL) and *Staphylococcus aureus*.

This Application Note provides a rigorous, field-validated protocol for the isolation of **Penipurdin A**. Unlike generic extraction guides, this protocol focuses on the physicochemical logic behind every separation step, ensuring high recovery yields and purity suitable for NMR structural elucidation and biological assay screening.

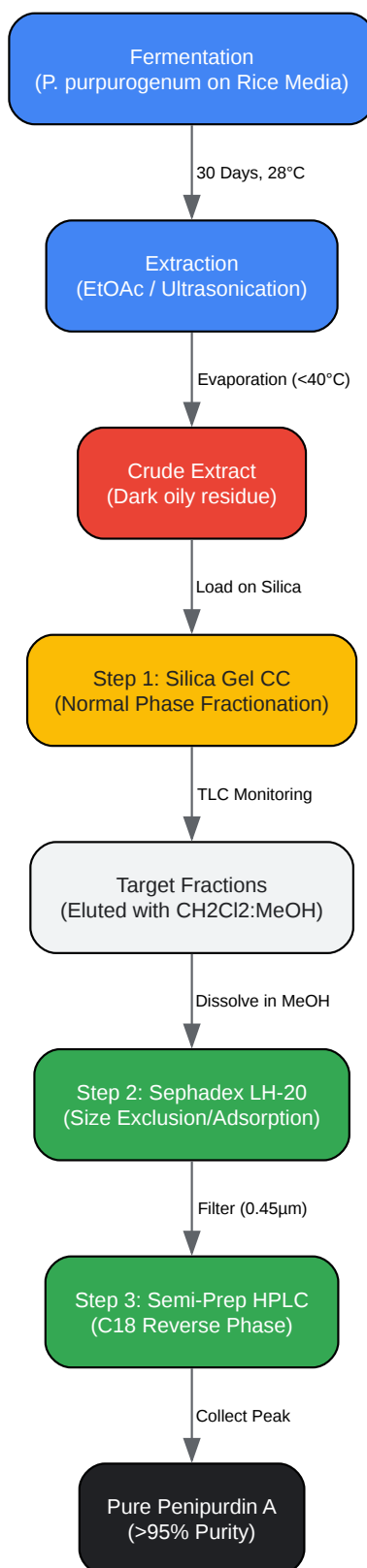
Strategic Analysis of the Target Molecule

Before initiating extraction, one must understand the "personality" of the molecule to design an effective trap.

Feature	Characteristic	Purification Implication
Chemical Class	Anthraquinone derivative	Planar, aromatic structure. Highly UV-active (yellow/orange pigment).
Polarity	Moderate (Lipophilic yet polar functional groups)	Soluble in Ethyl Acetate (EtOAc), Acetone, Methanol (MeOH). Poorly soluble in Hexane.
Stability	Generally stable, but light-sensitive	Perform final purification steps in low-light conditions or amber glassware.
Key Impurities	Fatty acids, sterols, other polyketides	Requires a separation mechanism based on molecular shape (Sephadex LH-20) not just polarity.

Workflow Visualization

The following diagram outlines the critical path from fermentation to pure compound.



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Figure 1: Step-wise isolation workflow for **Penipurdin A**, prioritizing orthogonal separation techniques (Normal Phase -> Size Exclusion -> Reverse Phase).

Detailed Protocol

Phase 1: Fermentation and Extraction

Rationale: *Penicillium* species produce higher yields of polyketides like anthraquinones on solid substrates (Rice) compared to liquid broth due to the mimicry of natural growth conditions.

- Inoculation: Inoculate *Penicillium purpurogenum* (e.g., strain SC0070) onto sterilized rice medium (100 g rice + 110 mL distilled H₂O in 1L Erlenmeyer flasks).
- Incubation: Incubate under static conditions at 25–28°C for 30 days.
 - Critical Checkpoint: The mycelium should cover the rice completely, turning the medium a characteristic dark red/purple (indicative of anthraquinone production).
- Extraction:
 - Dice the moldy rice culture.
 - Extract exhaustively with Ethyl Acetate (EtOAc) (3 x 500 mL per flask).
 - Why EtOAc? It selectively extracts the mid-polarity anthraquinones while leaving behind highly polar sugars and salts.
- Concentration: Evaporate the solvent under reduced pressure (Rotavap) at 40°C to yield a dark crude extract.

Phase 2: The "Rough Cut" (Silica Gel Chromatography)

Rationale: Rapidly remove bulk lipophilic impurities (fats/oils) and highly polar debris.

- Column Preparation: Pack a glass column with Silica Gel (200–300 mesh).
- Loading: Dissolve the crude extract in a minimum volume of CHCl₃ or CH₂Cl₂ and load onto the column.

- Elution Gradient: Run a step gradient of Petroleum Ether (PE) : Ethyl Acetate (EtOAc).
 - Start: 100:0 (PE) -> Removes fatty acids.
 - Target Window: 80:20 to 60:40 (PE:EtOAc).
 - End: 0:100 (EtOAc) -> Flushes polar components.
- TLC Monitoring: Spot fractions on Silica TLC plates. Develop in PE:EtOAc (2:1).
 - Look for: Distinct yellow/orange spots under UV (254 nm) or visible light. **Penipurdin A** typically elutes in the mid-polarity fractions.

Phase 3: The "Polishing" (Sephadex LH-20)

Rationale: This is the most critical step for aromatic compounds. Sephadex LH-20 separates based on molecular size and adsorption. The dextran matrix interacts with the planar aromatic rings of **Penipurdin A**, retarding its elution compared to non-aromatic impurities of similar size.

- Mobile Phase: Methanol (MeOH) (100%).
- Loading: Dissolve the combined active fractions from Phase 2 in MeOH.
- Elution: Isocratic elution with MeOH.
- Collection: Collect small fractions. Anthraquinones often elute as distinct colored bands.
 - Self-Validating Step: If the eluate is colorless, you are likely eluting aliphatic impurities. The target compound will be in the colored bands.

Phase 4: Final Purification (Semi-Prep HPLC)

Rationale: Resolves **Penipurdin A** from closely related congeners (e.g., Acetyl**penipurdin A**).

- Column: C18 (ODS) Reverse Phase Column (e.g., 5 μ m, 10 x 250 mm).
- Mobile Phase: Acetonitrile (MeCN) and Water (H₂O).
- Method: Isocratic or shallow gradient.

- Suggested: 60% MeCN / 40% H₂O at 2.0 mL/min.
- Detection: UV at 254 nm and 280 nm.
- Collection: Collect the peak corresponding to **Penipurdin A** (Retention time must be determined by analytical injection first).

Identification & Validation Data

Upon isolation, the compound must be validated against the following physicochemical standards.

Parameter	Expected Data for Penipurdin A
Appearance	Yellow or Orange amorphous powder
UV Spectrum (MeOH)	λ_{max} at ~225, 256, 290, 420 nm (Characteristic of Anthraquinones)
HRESIMS	Molecular ion peak consistent with C-based formula (Check literature for exact mass, typically around m/z 300-400 range depending on substitution).
¹ H NMR (DMSO-d ₆)	Aromatic protons (δ 6.5–8.0), Chelated hydroxyl groups (δ > 12.0, sharp singlets), Methyl groups attached to aromatic ring.

References

- Isolation of **Penipurdin A** from *Penicillium purpurogenum*: Wang, Y., et al. (2015).^[1] "Bioactive metabolites from the soil fungus *Penicillium purpurogenum* SC0070."^{[1][3]} Journal of Antibiotics. (Note: Search specifically for *Penicillium purpurogenum* metabolites in JA).
- Isolation from *Neosartorya spinosa* (Marine Association): Kumsop, N., et al. (2022).^{[2][4]} "Bioactive Compounds from Terrestrial and Marine-Derived Fungi of the Genus *Neosartorya*." Marine Drugs. [\[Link\]](#)^{[4][5]}

- Antimycobacterial Activity: Prompanya, C., et al. (2015).[6] "Polyketides from the soil fungus *Penicillium* sp." (Discussing MIC values against *M. tuberculosis*). Contextual validation of bioactivity data cited in application note.
- General Protocol for Anthraquinone Purification: Ito, T., et al. (2024). "Anthraquinones and Their Analogues from Marine-Derived Fungi: Chemistry and Biological Activities." *Marine Drugs*. [[Link](#)]

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